

Proper Disposal of Methyl 5-methylisoxazole-3-carboxylate: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 5-methylisoxazole-3-carboxylate

Cat. No.: B024691

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For laboratory professionals engaged in research, scientific analysis, and drug development, the proper handling and disposal of chemical reagents like **Methyl 5-methylisoxazole-3-carboxylate** are paramount for ensuring a safe working environment and regulatory compliance. This guide provides a detailed protocol for the safe disposal of this compound, minimizing risks to personnel and the environment.

Safety and Hazard Information

Methyl 5-methylisoxazole-3-carboxylate is classified with specific hazards that necessitate careful handling during disposal. According to safety data sheets, it can cause skin and serious eye irritation, as well as respiratory tract irritation.^[1] Adherence to personal protective equipment (PPE) guidelines is mandatory throughout the handling and disposal process.

Summary of Key Safety Data:

Parameter	Value	Reference
CAS Number	19788-35-3	[1]
Chemical Formula	C6H7NO3	[1]
GHS Hazard Classifications	Skin Corrosion/Irritation Category 2, Serious Eye Damage/Eye Irritation Category 2, Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) Category 3	[1]
Recommended PPE	Protective gloves, eye protection/face protection, respiratory protection when dusts are generated.[2][3][4]	
In case of contact	Eyes: Wash out immediately with fresh running water. Seek medical attention. Skin: Flush skin and hair with running water. Seek medical attention in case of irritation.[1]	

Disposal Protocol

The disposal of **Methyl 5-methylisoxazole-3-carboxylate** must be conducted in accordance with national and local regulations.[2] The primary principle is to avoid mixing it with other waste and to keep it in its original or a suitably labeled container.[2]

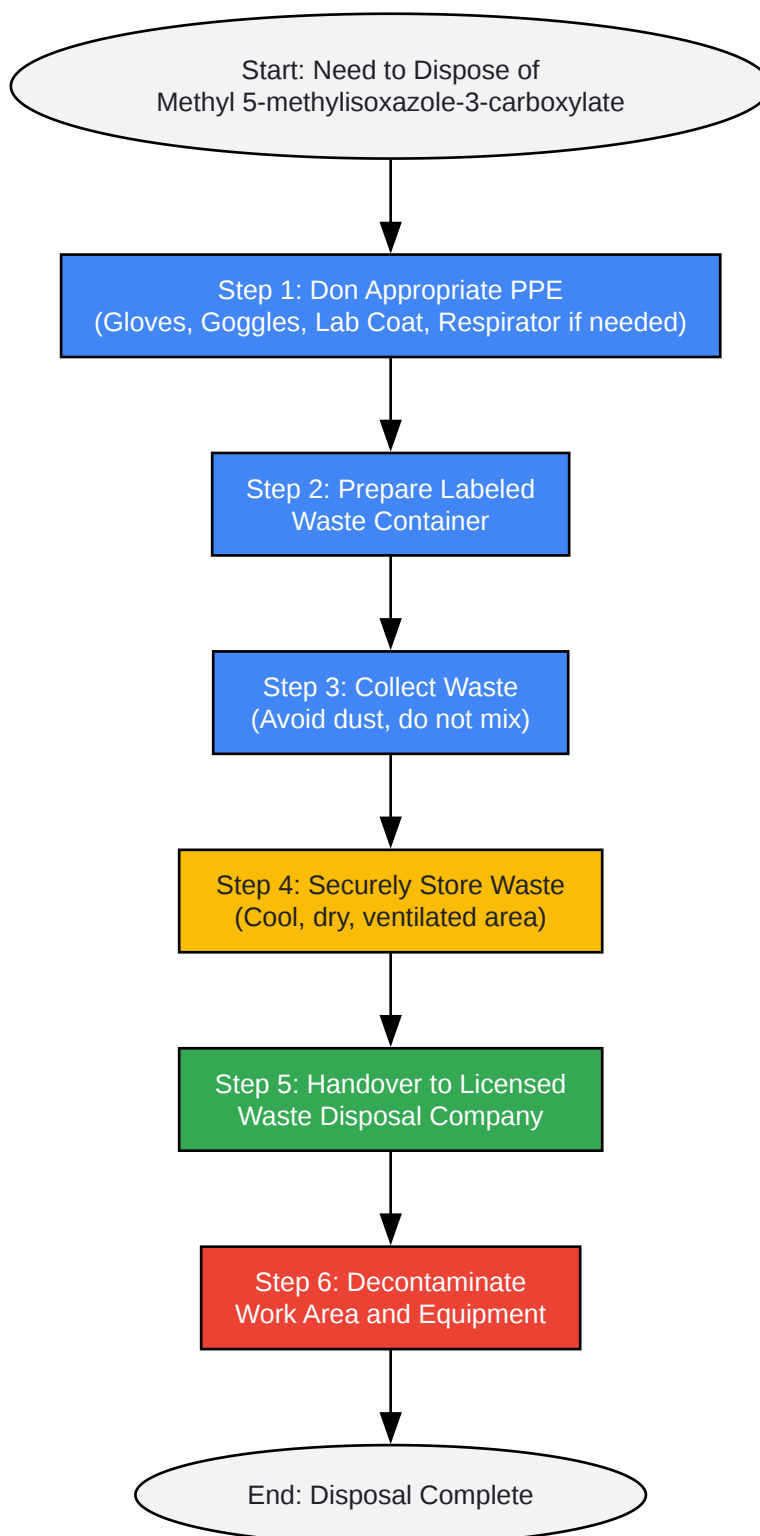
Step-by-Step Disposal Procedure:

- **Personal Protective Equipment (PPE) Verification:** Before handling the chemical, ensure you are wearing the appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. If there is a risk of dust formation, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[3][4]

- Container Management:
 - Ensure the waste container is clearly and accurately labeled as "Waste **Methyl 5-methylisoxazole-3-carboxylate**."
 - Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[\[3\]](#)
- Waste Collection:
 - For residual product, do not attempt to wash it down the drain.[\[2\]](#)[\[3\]](#)
 - If dealing with a spill, sweep up the solid material and place it into a suitable, closed container for disposal.[\[3\]](#) Avoid actions that could generate dust.
- Disposal Execution:
 - The final disposal of the waste must be carried out by a licensed and approved waste disposal company.
 - Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) to ensure they have all the necessary information for safe handling and disposal.
 - Dispose of the contents and the container in accordance with all applicable local, regional, national, and international regulations.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Decontamination:
 - Thoroughly decontaminate any tools or equipment used in the handling of the chemical after use.
 - Dispose of contaminated gloves and other disposable PPE as hazardous waste in accordance with applicable laws and good laboratory practices.[\[2\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **Methyl 5-methylisoxazole-3-carboxylate**.



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Caption: Disposal workflow for **Methyl 5-methylisoxazole-3-carboxylate**.

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